

An In-depth Technical Guide to 3-Bromophenol and its Synonyms

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Compound of Interest

Compound Name: 3-Bromophenol

Cat. No.: B021344

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromophenol** (m-Bromophenol), a versatile halogenated phenol serving as a crucial building block in organic synthesis, particularly in the realms of pharmaceutical and agrochemical development. This document details its chemical identity, physicochemical properties, experimental protocols for its synthesis and purification, and explores its role in biological systems, offering insights for its application in research and drug discovery.

Chemical Identity and Synonyms

3-Bromophenol is an aromatic organic compound with a bromine atom and a hydroxyl group attached to a benzene ring at positions 1 and 3, respectively. It is crucial for researchers to be familiar with its various synonyms and identifiers to effectively search databases and literature.

Table 1: Synonyms and Identifiers for **3-Bromophenol**

Identifier Type	Value
IUPAC Name	3-bromophenol
Common Synonyms	m-Bromophenol, meta-Bromophenol
CAS Registry Number	591-20-8[1]
Molecular Formula	C ₆ H ₅ BrO
Molecular Weight	173.01 g/mol [1]
InChI Key	MNOJRWOWILAHAV-UHFFFAOYSA-N
Canonical SMILES	<chem>C1=CC(=CC(=C1)Br)O</chem>
Other Names	Phenol, 3-bromo-; 3-bromo phenol; 1-bromo-3-hydroxybenzene

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-Bromophenol** is essential for its handling, reaction optimization, and for predicting its behavior in various experimental settings.

Table 2: Physicochemical Data of **3-Bromophenol**

Property	Value
Melting Point	28-32 °C
Boiling Point	236 °C
Density	1.63 g/cm ³
pKa	9.03
Solubility	Sparingly soluble in water; Soluble in ethanol, ether, chloroform, and alkali.
Refractive Index	1.595-1.599
Vapor Pressure	0.0326 mmHg at 25°C
Flash Point	>110 °C

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and purification of **3-Bromophenol**, primarily through the diazotization of 3-aminophenol followed by a Sandmeyer-type reaction.

Synthesis of 3-Bromophenol from 3-Aminophenol

This protocol describes a common laboratory-scale synthesis of **3-Bromophenol**.

Materials:

- 3-Aminophenol
- Concentrated Sulfuric Acid (H₂SO₄)
- Sodium Nitrite (NaNO₂)
- Cuprous Bromide (CuBr)
- Diethyl Ether

- Sodium Chloride (NaCl)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Distilled Water
- Ice

Procedure:

- Diazotization of 3-Aminophenol:
 - In a flask, dissolve 3-aminophenol in a dilute solution of sulfuric acid.
 - Cool the flask in an ice bath to a temperature below 10°C.
 - Slowly add an aqueous solution of sodium nitrite dropwise to the cooled solution while maintaining the temperature below 10°C. This reaction forms the diazonium salt.[\[2\]](#)
- Sandmeyer Reaction:
 - In a separate reaction vessel, prepare a solution of cuprous bromide.
 - Slowly add the cold diazonium salt solution to the cuprous bromide solution. Hydrolysis of the diazonium salt in the presence of cuprous bromide will yield crude **3-Bromophenol**.[\[2\]](#)
- Work-up and Extraction:
 - Once the reaction is complete, perform a steam distillation to separate the crude **3-Bromophenol**.
 - Collect the distillate and saturate it with sodium chloride to facilitate the separation of the organic layer.
 - Extract the aqueous solution with diethyl ether.
 - Combine the organic extracts and dry them over anhydrous magnesium sulfate.[\[2\]](#)

Purification of 3-Bromophenol

The crude **3-Bromophenol** obtained from the synthesis can be purified by vacuum distillation or column chromatography.

Vacuum Distillation:

- Filter the dried ethereal extract to remove the drying agent.
- Remove the diethyl ether by simple distillation.
- Distill the remaining residue under reduced pressure to obtain pure **3-Bromophenol**.[\[2\]](#)

Column Chromatography:

- Alternatively, the crude product can be purified by silica gel column chromatography using a suitable eluent system, such as a mixture of hexanes and ethyl acetate.

Role in Biological Systems and Drug Development

While **3-Bromophenol** itself is primarily used as a chemical intermediate, the broader class of bromophenols, many of which are derived from marine algae, exhibit a wide range of significant biological activities.[\[3\]](#)[\[4\]](#)[\[5\]](#) These activities position bromophenol derivatives as promising candidates for drug development.

3-Bromophenol serves as a key building block in the synthesis of more complex molecules with potential therapeutic applications, including anticancer and anti-inflammatory agents.[\[6\]](#) The general class of bromophenols has been shown to possess antioxidant, antimicrobial, anticancer, and antidiabetic properties.[\[3\]](#)[\[4\]](#)

Enzyme Inhibition

Derivatives of bromophenols have been identified as potent inhibitors of several enzymes. For instance, some have shown inhibitory activity against protein tyrosine phosphatase-1B (PTP1B), a target for type 2 diabetes, as well as acetylcholinesterase (AChE) and carbonic anhydrase (CA), which are relevant in neurodegenerative diseases and glaucoma, respectively.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) **3-Bromophenol** itself is noted to act as an enzyme inhibitor, highlighting its potential as a scaffold for designing more specific and potent inhibitors.[\[2\]](#)

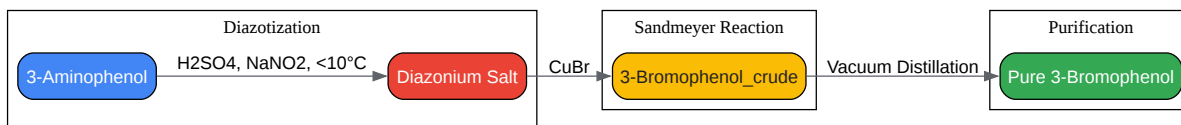
Antioxidant Activity and Cellular Protection

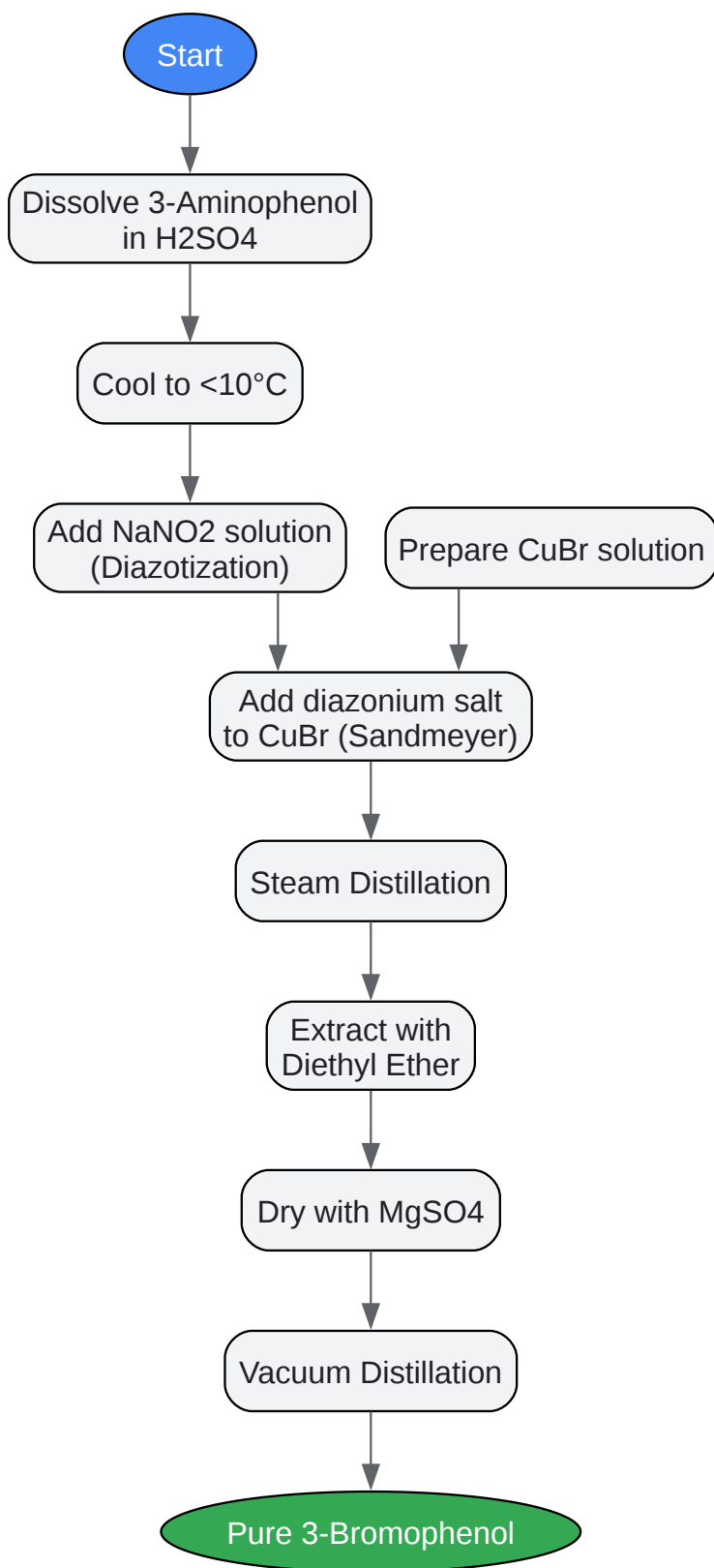
Some bromophenol derivatives have demonstrated the ability to protect cells from oxidative damage. For example, a bromophenol ether was shown to protect HaCaT skin cells from oxidative stress by activating the Nrf2-mediated antioxidant pathway.^[12] This suggests a potential application in dermatology and in conditions associated with oxidative stress.

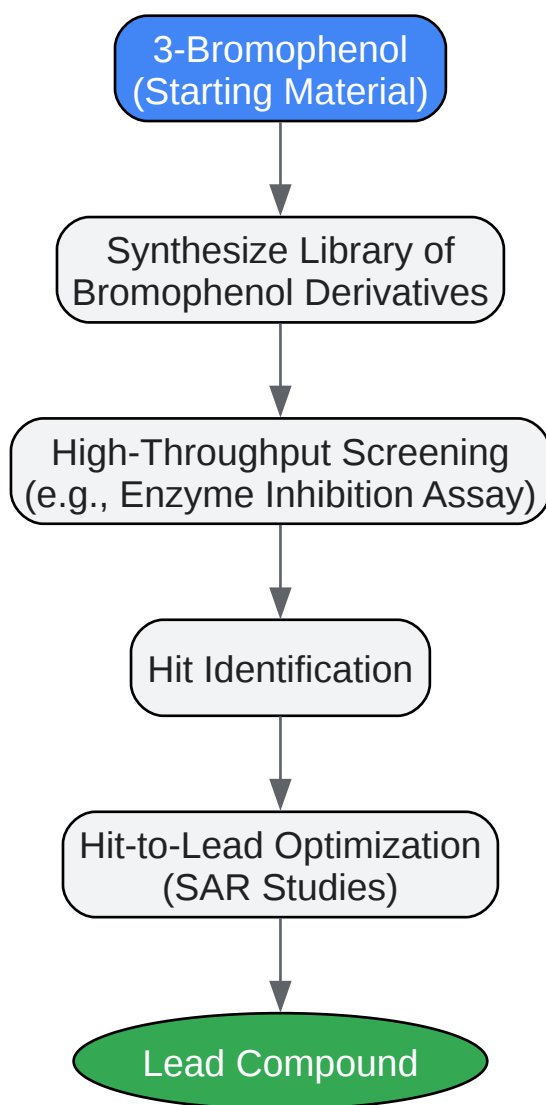
Mandatory Visualizations

Synthetic Pathway of 3-Bromophenol

The following diagram illustrates the synthetic route from 3-aminophenol to **3-Bromophenol**.







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